

An In-depth Technical Guide to the Chemical Structure and Properties of Endothall

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Compound of Interest

Compound Name: Endothall

Cat. No.: B7800283

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Endothall, a dicarboxylic acid herbicide, has been utilized for decades in both terrestrial and aquatic environments for the control of a wide range of weeds.[1][2] Its primary mode of action involves the inhibition of protein phosphatase 2A (PP2A), a crucial enzyme in cellular signaling, leading to a cascade of downstream effects that result in plant cell death.[3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and multifaceted mechanism of action of **Endothall**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Endothall is chemically known as 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid.[5] Its structure consists of a bridged bicyclic ether with two adjacent carboxylic acid groups. This unique structure is central to its biological activity.

Table 1: Chemical Identifiers for **Endothall**

Identifier	Value
IUPAC Name	7-Oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid
CAS Number	145-73-3
Molecular Formula	C ₈ H ₁₀ O ₅
InChI Key	GXEKYRXVRROBEV-UHFFFAOYSA-N
SMILES	C1C2CC(C1O2)C(=O)O)C(=O)O

Physicochemical Properties

The physicochemical properties of **Endothall** influence its environmental fate, bioavailability, and interaction with biological systems. It is a white, odorless crystalline solid.

Table 2: Physicochemical Properties of **Endothall**

Property	Value
Molecular Weight	186.16 g/mol
Melting Point	144 °C (decomposes)
Water Solubility	100 g/L at 20 °C
logP (Octanol-Water Partition Coefficient)	-0.5 to 1.91 (for the acid form)
Vapor Pressure	1.57 x 10 ⁻¹⁰ mm Hg at 24 °C
pKa ₁	3.4
pKa ₂	6.7

Mechanism of Action

Endothall's primary mechanism of action is the potent and selective inhibition of protein phosphatase 2A (PP2A), a key serine/threonine phosphatase involved in a myriad of cellular

processes. However, its phytotoxicity is also attributed to its effects on other cellular functions, including protein and lipid synthesis, and the disruption of cell membrane integrity.

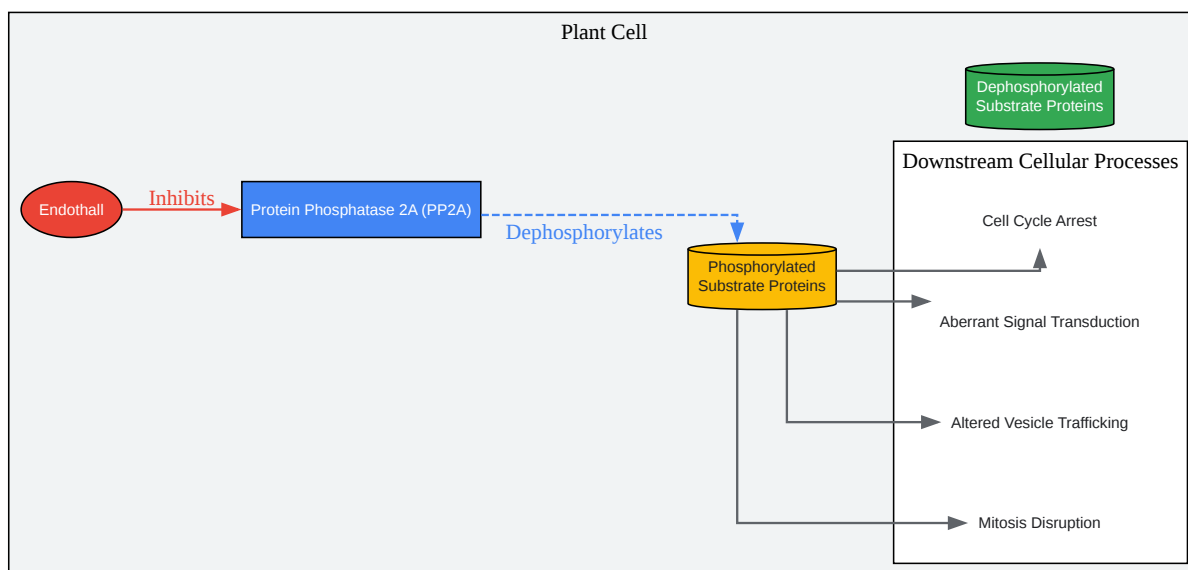
Inhibition of Protein Phosphatase 2A (PP2A)

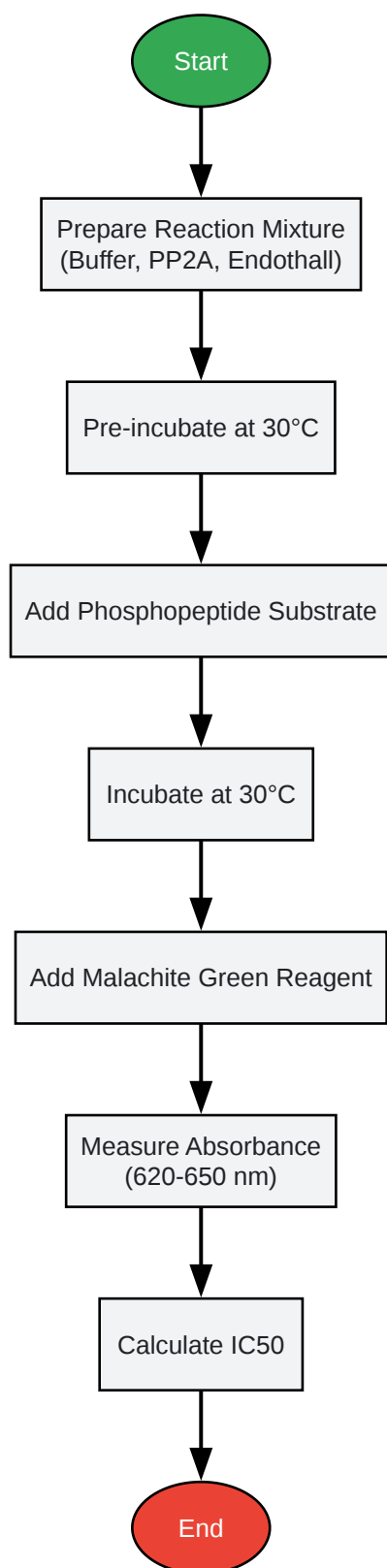
PP2A is a crucial regulator of cell cycle progression, signal transduction, and vesicle trafficking. By inhibiting PP2A, **Endothall** disrupts the dephosphorylation of numerous substrate proteins, leading to a hyperphosphorylated state and subsequent cellular dysfunction.

Table 3: Inhibitory Activity of **Endothall** against Protein Phosphatases

Enzyme Target	IC ₅₀
Protein Phosphatase 2A (PP2A)	90 nM
Protein Phosphatase 1 (PP1)	>10,000 nM

Note: IC₅₀ values can vary depending on the specific assay conditions and the form of **Endothall** used.





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